

# A Technical Guide to the Physical Properties of Triethylene Glycol

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## Compound of Interest

Compound Name: Triethylene Glycol

Cat. No.: B049594

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This in-depth technical guide provides a comprehensive overview of the key physical properties of **triethylene glycol** (TEG) for researchers, scientists, and drug development professionals. The information is presented in clearly structured tables, accompanied by detailed experimental protocols for the cited measurements and a visualization of a standard experimental workflow.

**Triethylene glycol** is a colorless, odorless, and stable liquid with a high viscosity and boiling point.[1] It is a member of the homologous series of polyethylene glycols and is known for its hygroscopic nature and ability to dehumidify fluids.[1] TEG is miscible with water and soluble in many organic liquids such as ethanol, acetone, acetic acid, glycerine, and pyridine.[1] However, it is only slightly soluble in diethyl ether and insoluble in oil, fat, and most hydrocarbons.[1] These properties make it a versatile compound with applications as a plasticizer for vinyl polymers, in air sanitizer products, as a liquid desiccant for natural gas, and as an additive for hydraulic and brake fluids.[1][2]

## Core Physical Properties

The following tables summarize the temperature-dependent physical properties of **triethylene glycol**.

### Table 1: Density of Triethylene Glycol at Various Temperatures

| Temperature (°C) | Temperature (K) | Density (g/cm <sup>3</sup> ) |
|------------------|-----------------|------------------------------|
| 15 - 20          | 288.15 - 293.15 | 1.13[3]                      |
| 20               | 293.15          | 1.1255[1]                    |
| 20               | 293.15          | ~1.127 (Pure TEG)[4]         |
| 40               | 313.15          | ~1.112 (Pure TEG)[4]         |
| 60               | 333.15          | ~1.097 (Pure TEG)[4]         |

**Table 2: Viscosity of Triethylene Glycol at Various Temperatures**

| Temperature (°C) | Temperature (K) | Dynamic Viscosity (mPa·s) |
|------------------|-----------------|---------------------------|
| 20               | 293.15          | 48.2[3]                   |
| 20               | 293.15          | 49.0                      |
| 25               | 298.15          | 37.3                      |
| 30               | 303.15          | 30.8                      |
| 60               | 333.15          | 8.9                       |

**Table 3: Vapor Pressure of Triethylene Glycol at Various Temperatures**

| Temperature (°C) | Temperature (K) | Vapor Pressure (mmHg) |
|------------------|-----------------|-----------------------|
| 20               | 293.15          | < 0.01[3]             |
| 114.3            | 387.45          | 1                     |
| 152.1            | 425.25          | 10                    |
| 185.5            | 458.65          | 40                    |
| 221.8            | 494.95          | 100                   |
| 278.6            | 551.75          | 400                   |
| 285              | 558.15          | 760[1]                |

The Antoine Equation can be used to estimate the vapor pressure of **triethylene glycol** at different temperatures. The parameters for the equation  $\log_{10}(P) = A - (B / (T + C))$ , where P is vapor pressure in bar and T is temperature in Kelvin, are A=6.7568, B=3715.222, and C=-1.299 for the temperature range of 387 K to 551.4 K.[5]

**Table 4: Specific Heat Capacity of Liquid Triethylene Glycol**

| Temperature (°C) | Temperature (K) | Specific Heat Capacity (J/g·K) |
|------------------|-----------------|--------------------------------|
| 25               | 298.15          | 2.224                          |
| 54               | 327.15          | 2.318                          |

**Table 5: Surface Tension of Pure Triethylene Glycol at Various Temperatures**

| Temperature (°C) | Temperature (K) | Surface Tension (dynes/cm) |
|------------------|-----------------|----------------------------|
| 20               | 293.15          | 45.2[6]                    |
| 25               | 298.15          | 44.8                       |
| 50               | 323.15          | 42.6                       |
| 100              | 373.15          | 38.2                       |
| 150              | 423.15          | 33.8                       |

The surface tension of pure **triethylene glycol** can be calculated using the formula: Surface Tension (dynes/cm) =  $47.330 - 0.088T$ , where T is the temperature in degrees Celsius.[7]

## Experimental Protocols

The determination of the physical properties of **triethylene glycol** relies on standardized experimental methods to ensure accuracy and reproducibility. The following are detailed methodologies for key experiments based on ASTM standards.

### Density Measurement

Method: Based on ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.[8][9][10][11]

Principle: This method utilizes an oscillating U-tube principle.[8] A small volume of the liquid sample is introduced into a U-shaped tube, which is then electromagnetically excited to oscillate. The density of the sample is determined by measuring the change in the oscillation frequency of the tube.[11]

Apparatus:

- Digital Density Meter: Capable of meeting the precision requirements of the standard.
- Thermostatic Bath: To maintain the sample at the desired temperature within  $\pm 0.02$  °C.[12]
- Syringes: For manual injection of the sample.

#### Procedure:

- Calibration: Calibrate the instrument at the test temperature using two reference standards of known density (e.g., dry air and distilled water).
- Sample Preparation: Ensure the **triethylene glycol** sample is homogeneous and free of air bubbles.
- Sample Injection: Introduce approximately 1-2 mL of the TEG sample into the oscillating tube, either manually with a syringe or using an automated injection system.[\[11\]](#)
- Measurement: Allow the sample to thermally equilibrate in the measurement cell. The instrument will measure the oscillation period and calculate the density.
- Cleaning: After each measurement, thoroughly clean the sample tube with appropriate solvents (e.g., acetone, followed by dry air) to prevent cross-contamination.

## Viscosity Measurement

Method: Based on ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.[\[12\]](#)

Principle: This method determines the kinematic viscosity by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.[\[12\]](#) The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.[\[12\]](#)

#### Apparatus:

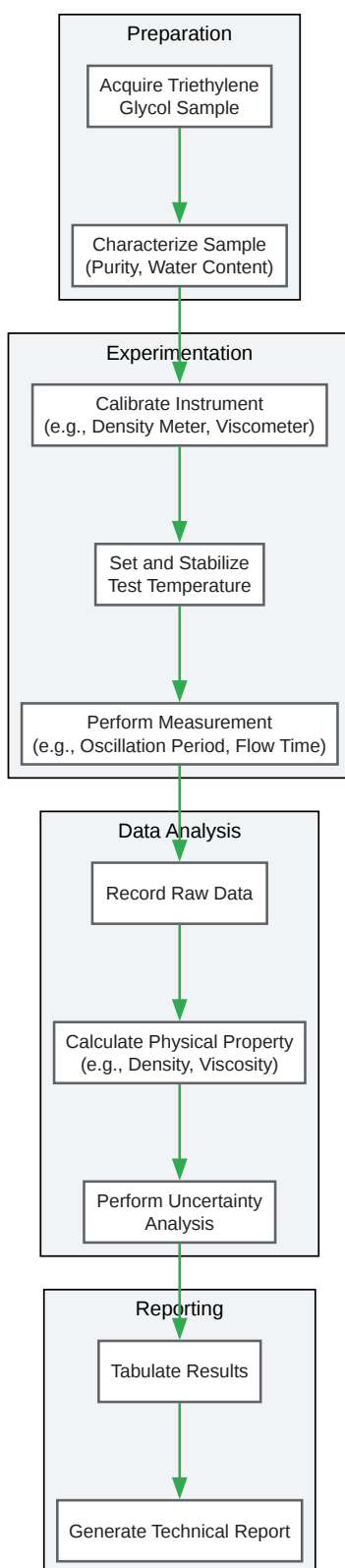
- Calibrated Glass Capillary Viscometer (e.g., Ubbelohde type).
- Constant-Temperature Bath: Capable of maintaining the temperature within  $\pm 0.02$  °C for temperatures between 15 °C and 100 °C.[\[12\]](#)
- Timing Device: Accurate to 0.1 seconds.
- Thermometer: Calibrated to the required accuracy.

#### Procedure:

- **Viscometer Selection:** Choose a viscometer with a capillary size appropriate for the expected viscosity of the **triethylene glycol** sample.
- **Sample Charging:** Charge the viscometer with the TEG sample in the manner prescribed for the specific type of viscometer.
- **Temperature Equilibration:** Place the charged viscometer in the constant-temperature bath and allow it to equilibrate for at least 30 minutes.[\[12\]](#)
- **Flow Measurement:** Draw the liquid up through the capillary to a point above the top timing mark. Release the vacuum and measure the time it takes for the meniscus to pass from the first timing mark to the second.
- **Calculation:** Calculate the kinematic viscosity by multiplying the measured flow time by the viscometer's calibration constant.
- **Dynamic Viscosity Calculation:** Calculate the dynamic viscosity by multiplying the kinematic viscosity by the density of **triethylene glycol** at the test temperature.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of a physical property of **triethylene glycol**, such as density or viscosity.



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